

Application Notes and Protocols for EF-4-177, a CDK2 Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

Introduction

EF-4-177 is a potent and orally active allosteric inhibitor of Cyclin-Dependent Kinase 2 (CDK2), with a reported IC50 of 87 nM.[1] As a critical regulator of the cell cycle, particularly the G1/S phase transition, CDK2 is a significant target in cancer research. Furthermore, **EF-4-177** has been shown to disrupt spermatogenesis, suggesting its potential as a non-hormonal male contraceptive.[2][3] These application notes provide detailed protocols for the preparation of **EF-4-177** stock solutions and its application in common in vitro and in vivo experimental settings.

Physicochemical and Biological Properties

A summary of the key quantitative data for **EF-4-177** is presented in the table below for easy reference.

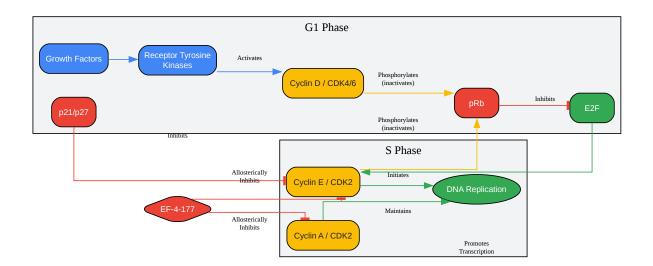


Property	Value	Reference
Molecular Weight	431.38 g/mol	INVALID-LINK
IC50 (CDK2)	87 nM	[1]
Solubility	10 mM in DMSO	INVALID-LINK
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	INVALID-LINK
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	INVALID-LINK

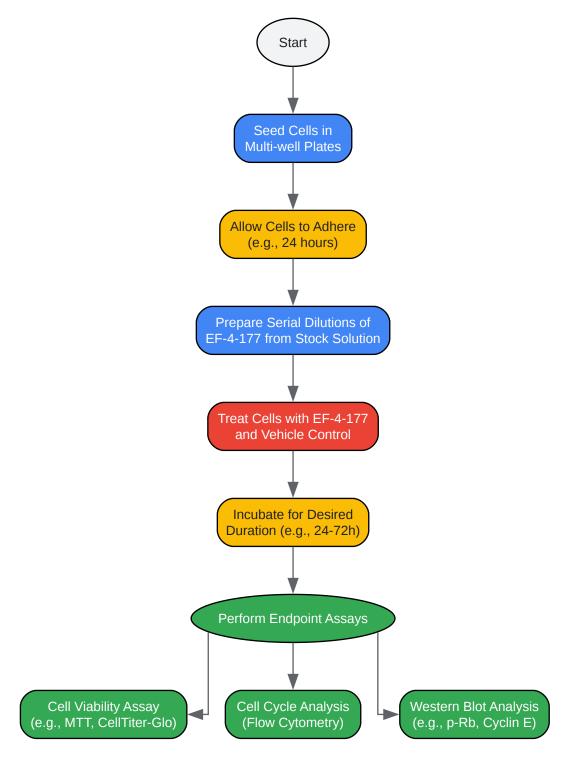
CDK2 Signaling Pathway

EF-4-177 exerts its effect by inhibiting CDK2, a key kinase in the cell cycle signaling cascade. The diagram below illustrates the canonical CDK2 signaling pathway and the point of inhibition by **EF-4-177**.









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References

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- 3. EF-4-177 | CDK2 inhibitor | Probechem Biochemicals [probechem.com]
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